

Application Notes: Methyl Red in Mixed Acid Fermentation Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Red sodium salt

Cat. No.: B147717

[Get Quote](#)

Introduction

The Methyl Red (MR) test is a fundamental biochemical assay used in microbiology to identify bacteria capable of performing mixed acid fermentation of glucose.[1][2] This metabolic process results in the production of a complex mixture of stable, strong organic acids.[3][4] The accumulation of these acids significantly lowers the pH of the growth medium.[4] The MR test is a qualitative assay that utilizes the pH indicator methyl red to detect this acidic environment.[5] It is a critical component of the IMViC (Indole, Methyl Red, Voges-Proskauer, and Citrate) series of tests, widely employed for the differentiation of members of the family Enterobacteriaceae.[6][7]

Principle of the Method

The principle of the Methyl Red test is based on detecting the end products of glucose metabolism in a buffered medium.[8] All members of the Enterobacteriaceae family initially metabolize glucose to pyruvic acid via the Embden-Meyerhof pathway.[9][10] From pyruvate, the metabolic route can diverge. Some bacteria, described as mixed acid fermenters, further metabolize pyruvate into a variety of stable acids, including lactic, acetic, formic, and succinic acid.[1][11]

These organisms produce a sufficient quantity of acid to overcome the buffering capacity of the dipotassium phosphate in the MR-VP broth, causing a sharp decrease in the medium's pH to 4.4 or below.[4][12] The pH indicator, methyl red, is red at a pH below 4.4 and yellow at a pH

above 6.2.[9] Therefore, the addition of methyl red to a culture of a mixed acid fermenter results in a distinct red color, indicating a positive test.[5]

Conversely, other organisms follow the butanediol fermentation pathway, where pyruvate is converted to more neutral end products like acetoin (acetylmethylcarbinol) and 2,3-butanediol. [4][8] This pathway does not produce enough acid to maintain a low pH, resulting in a negative MR test (yellow color).[4][8]

Data Presentation

Quantitative data related to the Methyl Red test protocol and interpretation are summarized in the tables below.

Table 1: Interpretation of Methyl Red Test Results

Color of Medium after adding Methyl Red	Final pH of Medium	Interpretation	Fermentation Pathway
Bright Red	≤ 4.4	Positive	Mixed Acid Fermentation
Yellow	≥ 6.2	Negative	Butanediol Fermentation

| Orange | 4.4 - 6.2 | Inconclusive / Negative | Insufficient incubation or no mixed acid fermentation |

Table 2: Composition of Standard MR-VP Broth

Component	Concentration (g/L)	Purpose
Buffered Peptone	7.0	Provides essential nutrients (nitrogen, vitamins)
Dextrose (Glucose)	5.0	Fermentable carbohydrate source
Dipotassium Phosphate (K ₂ HPO ₄)	5.0	Buffering agent to resist minor pH changes
Final pH	6.9 ± 0.2	

Data sourced from Microbe Notes.[\[9\]](#)

Table 3: Preparation of Methyl Red Reagent

Component	Quantity
Methyl Red Powder	0.1 g
Ethyl Alcohol (95%)	300 mL
Distilled Water	200 mL
Total Volume	500 mL

Protocol: Dissolve the methyl red powder in ethyl alcohol, then add the distilled water.[\[11\]](#)[\[12\]](#)

Store in a brown bottle at 4-8°C.[\[11\]](#)

Table 4: Typical MR Test Results for Common Bacteria

Bacterial Species	Gram Stain	Family	MR Test Result
Escherichia coli	Negative	Enterobacteriaceae	Positive
Salmonella spp.	Negative	Enterobacteriaceae	Positive
Shigella spp.	Negative	Enterobacteriaceae	Positive
Proteus spp.	Negative	Enterobacteriaceae	Positive
Enterobacter aerogenes	Negative	Enterobacteriaceae	Negative
Klebsiella pneumoniae	Negative	Enterobacteriaceae	Negative

| Serratia marcescens | Negative | Enterobacteriaceae | Variable / Negative |

Experimental Protocols

This section provides a detailed methodology for performing the Methyl Red test.

Objective: To determine if a microorganism performs mixed acid fermentation of glucose.[\[13\]](#)

Materials Required:

- Pure culture of the test organism.
- Sterile MR-VP broth tubes.
- Methyl Red reagent solution.
- Inoculating loop or needle.
- Incubator set at 35-37°C.[\[9\]](#)
- Positive Control: Escherichia coli.[\[1\]](#)
- Negative Control: Enterobacter aerogenes.[\[1\]](#)

Protocol:

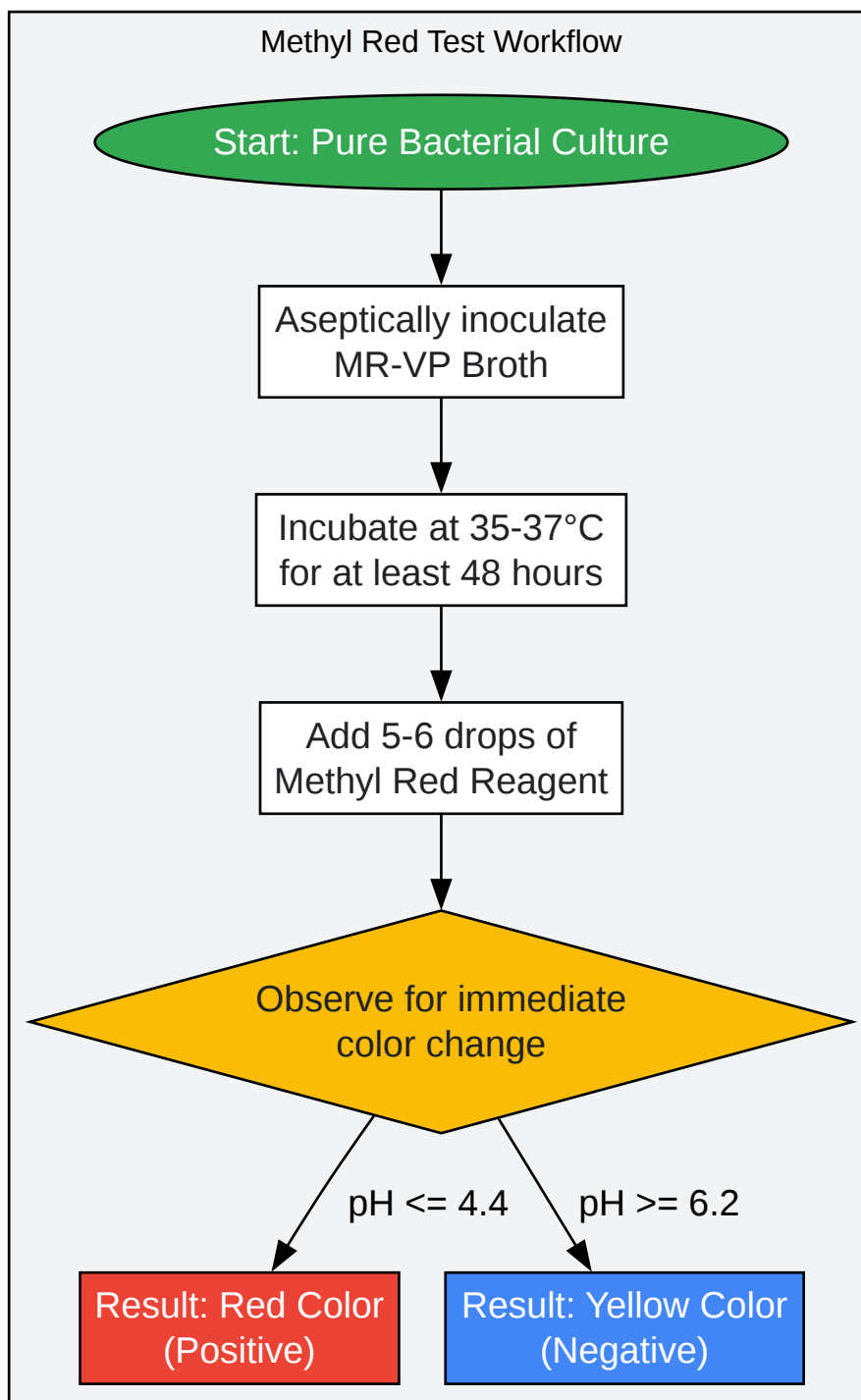
- Inoculation: Aseptically inoculate a tube of MR-VP broth with a pure culture of the test microorganism.[9]
- Incubation: Incubate the inoculated tube, along with positive and negative control tubes, at 35-37°C for a minimum of 48 hours.[9] Some protocols recommend 2 to 5 days of incubation to ensure that organisms have sufficient time to produce stable acids that overcome the broth's buffer.[8]
- Reagent Addition: After incubation, aseptically transfer approximately 1 mL of the broth to a clean, sterile test tube (optional, but recommended to preserve the original culture for other tests like the Voges-Proskauer test).
- Add 5-6 drops of the Methyl Red reagent directly to the broth.[9][12]
- Observation and Interpretation: Observe the culture for an immediate color change.[10]
 - Positive Result: A distinct, stable red color develops, indicating the presence of strong acids and a pH at or below 4.4.[12]
 - Negative Result: The broth remains yellow, indicating a pH of 6.2 or higher and the absence of mixed acid fermentation.[13]
 - Inconclusive Result: An orange color may appear, which should be considered negative but may suggest the need for re-incubation of the original broth for a longer period.[1]

Quality Control:

- Positive Control: Escherichia coli should yield a red color.
- Negative Control: Enterobacter aerogenes should result in a yellow color.
- Uninoculated Control: An uninoculated tube of MR-VP broth should remain yellow after the addition of the reagent.

Visualizations

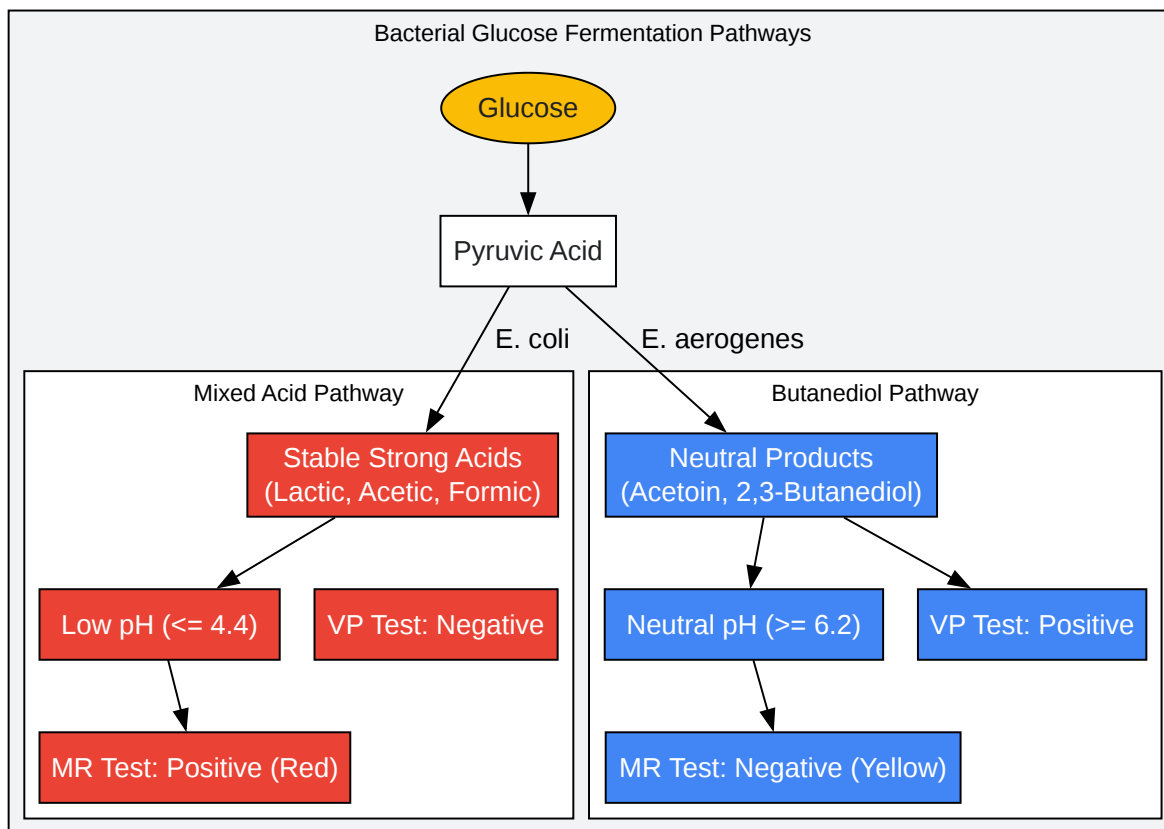
Diagram 1: Experimental Workflow for the Methyl Red Test



[Click to download full resolution via product page](#)

Caption: Workflow diagram illustrating the key steps of the Methyl Red test.

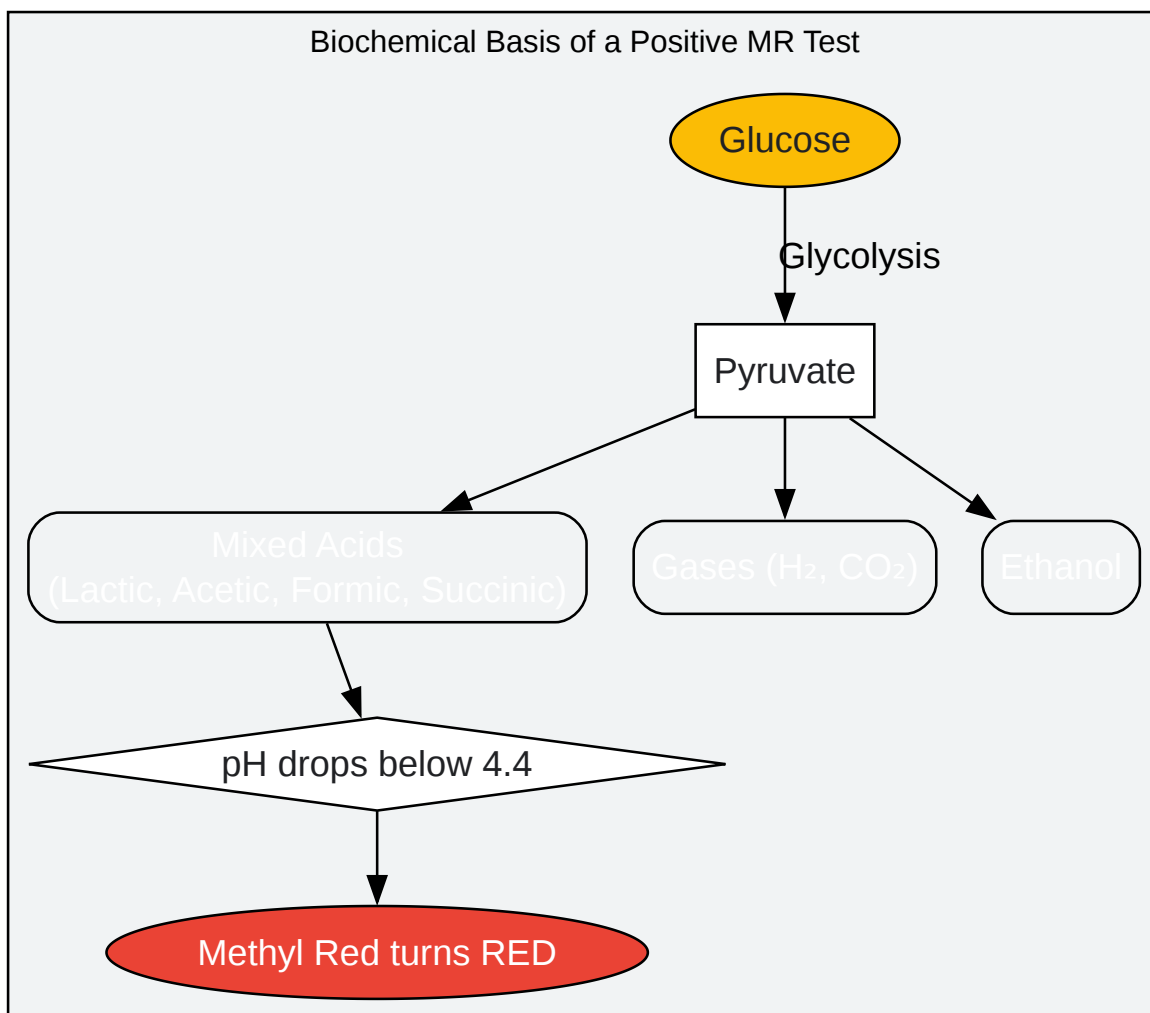
Diagram 2: Logic of Glucose Fermentation Pathways



[Click to download full resolution via product page](#)

Caption: Divergent metabolic pathways for glucose fermentation in bacteria.

Diagram 3: Simplified Mixed Acid Fermentation Pathway



[Click to download full resolution via product page](#)

Caption: Simplified pathway from glucose to acid products causing a positive MR test.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. study.com [study.com]

- 2. vumicro.com [vumicro.com]
- 3. Mixed acid fermentation - Wikipedia [en.wikipedia.org]
- 4. bio.libretexts.org [bio.libretexts.org]
- 5. bio.libretexts.org [bio.libretexts.org]
- 6. asm.org [asm.org]
- 7. Methyl Red and Voges-Proskauer Test Protocols | ASM.org [asm.org]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. microbenotes.com [microbenotes.com]
- 10. dalynn.com [dalynn.com]
- 11. microbiologyinfo.com [microbiologyinfo.com]
- 12. microbiologyclass.net [microbiologyclass.net]
- 13. SENTHIL PRABHU SIVASAMY: METHYL RED (MR) TEST (Mixed Acid Fermentation) [senthilprabhu.blogspot.com]
- To cite this document: BenchChem. [Application Notes: Methyl Red in Mixed Acid Fermentation Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147717#application-of-methyl-red-in-mixed-acid-fermentation-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com